

The Revised Structure of Porritoxin: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Porritoxin, a phytotoxin produced by the fungus Alternaria porri, has been a subject of chemical and biological interest. Initially assigned a unique benzoxazocine skeleton, its structure was later revised to an isoindolinone framework based on extensive spectroscopic analysis and confirmed by total synthesis. This guide provides an in-depth overview of the revised chemical structure of **Porritoxin**, including its isolation, structural elucidation, total synthesis, and biological activity. Detailed experimental protocols and quantitative data are presented to serve as a comprehensive resource for researchers in natural product chemistry, phytopathology, and drug discovery.

Introduction

Alternaria porri, the causative agent of black spot disease in commercially important plants like stone-leek and onion, produces a variety of secondary metabolites, including the phytotoxin **Porritoxin**[1]. The initial structural assignment of **Porritoxin** in 1992 proposed a novel benzoxazocine skeleton. However, discrepancies in spectroscopic data led to a reinvestigation. In 2002, through detailed 2D NMR analysis, the structure was conclusively revised to 2-(2'-hydroxyethyl)-4-methoxy-5-methyl-6-(3"-methyl-2"-butenyloxy)-2,3-dihydro-1H-isoindol-1-one[2][3]. This revision was subsequently confirmed by independent total syntheses[4][5]. This document outlines the key scientific evidence and methodologies that established the correct chemical structure of **Porritoxin**.

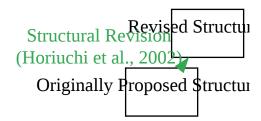


Structural Revision

The journey to the correct structure of **Porritoxin** is a compelling case study in natural product characterization. The initial structural hypothesis was challenged by comparative analysis of its NMR spectra with related isoindolinone-containing metabolites.

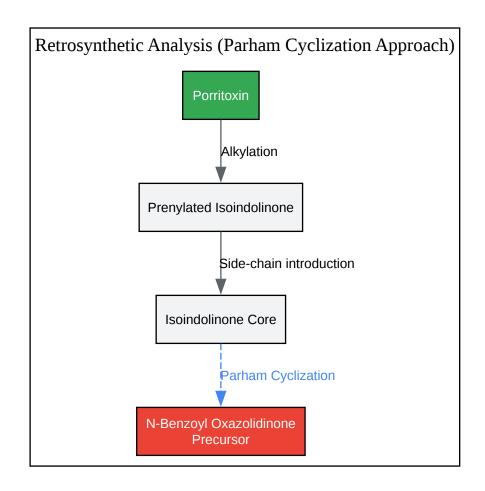
From Benzoxazocine to Isoindolinone

The originally proposed structure (1) and the revised, correct structure (2) of **Porritoxin** are shown below. The key difference is the core scaffold: an eight-membered benzoxazocine ring versus a five-membered isoindolinone ring.









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